

Comprehensive Technical Guide on the Physical Characterization of Methyl (3-methylcyclohexyl)acetate

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Compound of Interest

Compound Name: Methyl 2-(3-methylcyclohexyl)acetate

Cat. No.: B13186528

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Focus: Boiling Point, Refractive Index, and Structure-Property Relationships (SPR)

Executive Summary

Methyl (3-methylcyclohexyl)acetate (CAS 22597-21-3) is a specialized cycloaliphatic ester utilized as a key intermediate in the synthesis of carbocycles, complex active pharmaceutical ingredients (APIs), and advanced fragrance formulations[1]. Because novel cycloaliphatic esters synthesized in drug development are often isolated in micro-scale quantities as homogeneous oils[1], obtaining highly accurate physical characterization data—specifically boiling point (BP) and refractive index (RI)—is critical for downstream distillation, purification, and formulation. This whitepaper establishes the theoretical structure-property relationships governing these metrics and details self-validating analytical protocols for their empirical determination.

Structural Causality & Thermodynamic Projections

To understand the physical properties of methyl (3-methylcyclohexyl)acetate, we must analyze the causality of its molecular structure. The compound consists of a cyclohexane ring substituted with a methyl group at the C3 position and a methyl acetate moiety.

Intermolecular Forces and Boiling Point Elevation

The boiling point of a liquid is the thermodynamic threshold where its vapor pressure overcomes external atmospheric pressure. For the baseline des-methyl analog, methyl cyclohexylacetate (CAS 14352-61-5), the documented boiling point is 201 °C at 760 mmHg[2].

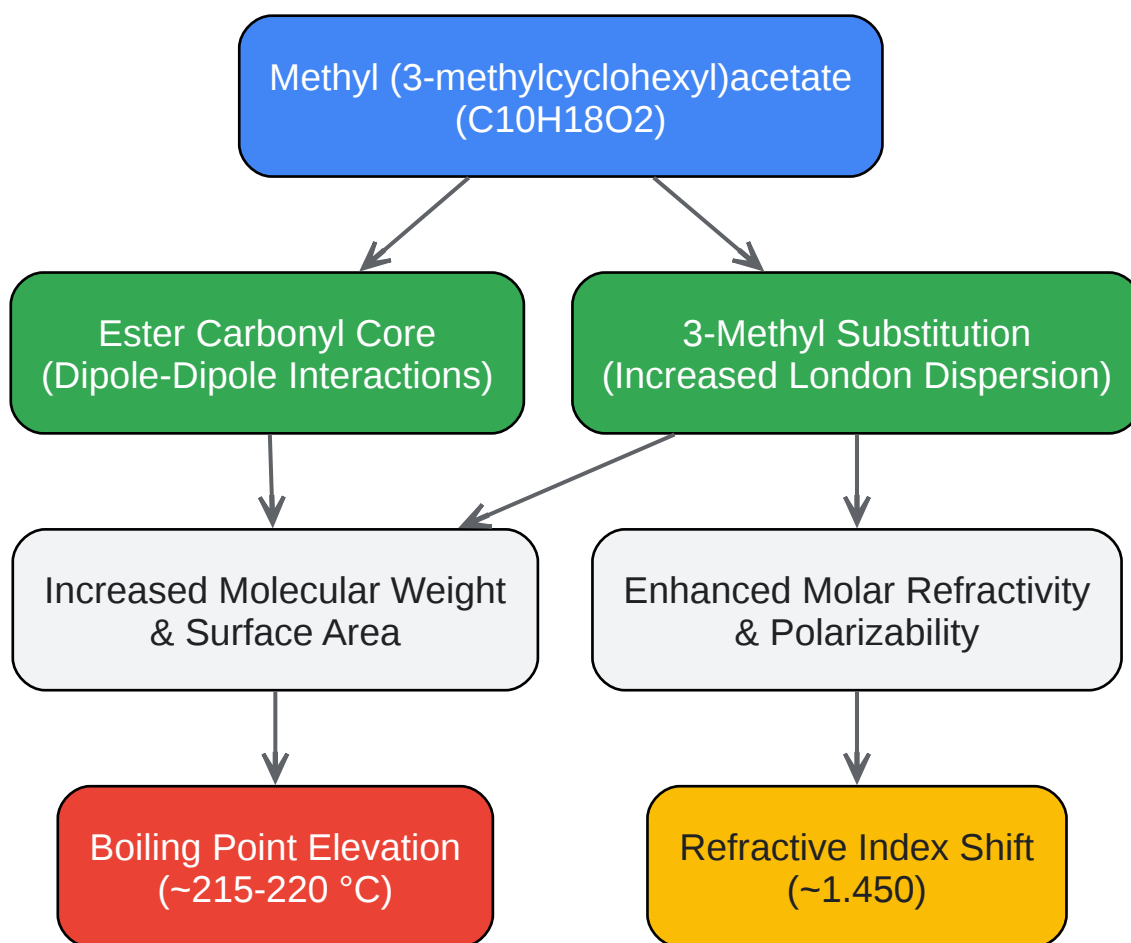
When homologating this structure via a 3-methyl substitution to form methyl (3-methylcyclohexyl)acetate, the molecular weight increases from 156.22 g/mol to 170.25 g/mol . More importantly, the addition of the methyl group expands the molecule's van der Waals radius and surface area. This expansion enhances the London dispersion forces between adjacent molecules in the liquid phase lattice. Based on the principles of aliphatic homologation—where each additional methylene/methyl unit typically elevates the boiling point by 15–20 °C—the projected boiling point for methyl (3-methylcyclohexyl)acetate is 215–220 °C at 760 mmHg.

Molar Refractivity and Optical Density

Refractive index (

) measures the reduction in the phase velocity of light through a medium, which is directly proportional to the electron polarizability of the molecule (governed by the Lorentz-Lorenz equation). The baseline methyl cyclohexylacetate exhibits a refractive index of 1.4460 at 20 °C[3]. The introduction of the 3-methyl group increases the electron cloud volume, contributing approximately 4.6 units to the molar refractivity. Consequently, the refractive index of methyl (3-methylcyclohexyl)acetate experiences a slight upward shift, estimated at 1.4490–1.4520.

Field-Proven Insight: It is critical to note that radical-induced cyclizations often yield this ester as a mixture of cis and trans diastereomers[1]. This stereochemical variance can cause slight broadening in the boiling point range and minor deviations in the refractive index due to differences in axial/equatorial packing efficiencies.



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Logical relationship mapping of structure-property effects in methyl (3-methylcyclohexyl)acetate.

Self-Validating Experimental Protocols

Because synthesized cycloaliphatic esters are often produced in low volumes, standard macro-distillation is highly inefficient. The following protocols utilize micro-analytical techniques designed with internal self-validation loops to ensure absolute data integrity.

Protocol A: Micro-Boiling Point Determination (Siwoloboff's Method)

Causality of Choice: Siwoloboff's method is chosen because it requires less than 0.5 mL of the analyte and relies on the exact thermodynamic equilibrium between the liquid and vapor phases, eliminating superheating errors common in bulk distillation.

- **Sample Preparation:** Inject 0.3–0.5 mL of the purified methyl (3-methylcyclohexyl)acetate oil into a standard micro-boiling tube.
- **Capillary Insertion:** Take a glass melting-point capillary, seal it at one end using a Bunsen flame, and insert it open-end-down into the ester sample.
- **Controlled Heating:** Submerge the tube assembly into a silicone oil bath equipped with a calibrated digital thermometer. Heat the bath rapidly to 190 °C, then reduce the heating rate to a strict 2 °C/min.
- **Equilibrium Observation:** Observe the capillary. As the temperature approaches the boiling point, the air trapped in the capillary will expand and escape. The exact boiling point is reached when a rapid, continuous stream of vapor bubbles emerges from the capillary tip.
- **Validation & Recording:** Remove the heat source. The temperature will drop; record the exact temperature at the precise moment the bubbling stops and the liquid is drawn back up into the capillary. This represents the point where vapor pressure equals atmospheric pressure.
 - **Self-Validating System:** Concurrently run a sealed control tube containing analytical-standard Benzyl Alcohol (BP 205 °C). If the control deviates by >0.5 °C, the silicone bath's thermal transfer is compromised, and the run must be invalidated and recalibrated.

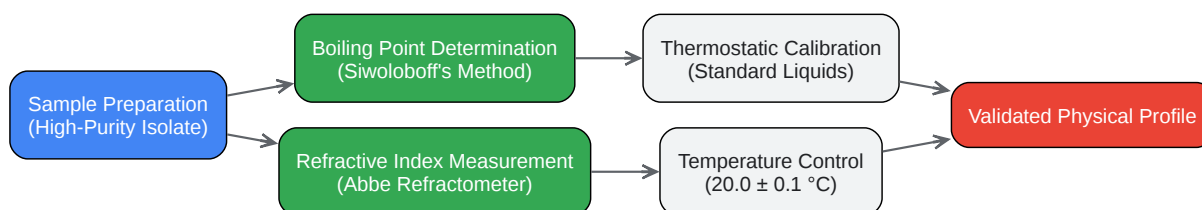
Protocol B: Refractive Index Measurement via Abbe Refractometer

Causality of Choice: The Abbe refractometer measures the critical angle of total internal reflection, which is independent of the sample's optical transmittance, making it ideal for potentially slightly colored synthesized oils.

- **Thermostatic Calibration:** Connect the refractometer's prism jacket to a circulating thermostatic water bath. Set the temperature to exactly 20.0 ± 0.1 °C. **Causality:** RI is inversely proportional to temperature due to thermal expansion altering the liquid's density.
- **System Baseline Validation:** Apply 2 drops of HPLC-grade distilled water to the lower prism. Verify that the

reads exactly 1.3330. If not, adjust the internal calibration screw.

- **Sample Application:** Clean the prism with absolute ethanol and let it dry. Apply 2-3 drops of methyl (3-methylcyclohexyl)acetate. Close and lock the prism assembly.
- **Measurement:** Look through the eyepiece and adjust the dispersion correction knob (Amici prisms) until the light/dark boundary is perfectly sharp and devoid of chromatic aberration (color fringes).
- **Data Acquisition:** Align the boundary line exactly with the crosshairs. Record the refractive index to the fourth decimal place.
 - **Self-Validating System:** Perform the measurement in triplicate. The protocol is only validated if the standard deviation across the three reads is



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Step-by-step experimental workflow for the physical characterization of cycloaliphatic esters.

Quantitative Data Synthesis

The table below synthesizes the established empirical data of the baseline analog alongside the thermodynamically projected data for the target compound, providing a clear comparative matrix for analytical scientists.

Physical Property	Methyl cyclohexylacetate (Baseline)	Methyl (3-methylcyclohexyl)acetate (Target)
CAS Registry Number	14352-61-5	22597-21-3
Molecular Formula	C ₉ H ₁₆ O ₂	C ₁₀ H ₁₈ O ₂
Molecular Weight	156.22 g/mol	170.25 g/mol
Boiling Point (760 mmHg)	201 °C	~215–220 °C (Estimated via Homologation)
Refractive Index ()	1.4460	~1.4490–1.4520 (Estimated via Polarizability)
Physical State (at STP)	Colorless liquid	Homogeneous oil (mixture of cis/trans)

References

- Hanessian, S., et al. "Synthesis of carbocycles from o-substituted α, P-unsaturated esters via radical-induced cyclizations." Canadian Journal of Chemistry. Available at: [1](#)
- Santa Cruz Biotechnology. "SAFETY DATA SHEET: SC-228569 - Methyl cyclohexylacetate." Available at:
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Sources

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- [2. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [3. methyl cyclohexyl acetate, 14352-61-5 \[thegoodscentcompany.com\]](#)
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